

4-Bromobenzoyl Azide: A Technical Guide to Safety, Handling, and Hazards

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Compound of Interest		
Compound Name:	4-Bromobenzoyl azide	
Cat. No.:	B15482748	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromobenzoyl azide is a chemical intermediate of significant interest in organic synthesis, particularly in the preparation of amines, isocyanates, and other nitrogen-containing compounds relevant to drug discovery and development. Its utility is derived from the reactive azide functional group, which can undergo a variety of transformations, most notably the Curtius rearrangement. However, the inherent reactivity of the azide group also imparts significant hazards. This technical guide provides an in-depth overview of the safety, handling, and hazard information for **4-bromobenzoyl azide** to ensure its safe and effective use in a laboratory setting.

Physicochemical and Hazard Data

A summary of the key physicochemical properties and hazard classifications for **4-bromobenzoyl azide** is provided below. The lack of publicly available quantitative toxicological data (LD50/LC50) for **4-bromobenzoyl azide** necessitates a cautious approach, treating it as a compound with high acute toxicity based on the data for sodium azide, a common precursor.

Table 1: Physicochemical Properties of 4-Bromobenzoyl Azide



Property	Value
Chemical Formula	C7H4BrN3O
Molecular Weight	226.03 g/mol
Melting Point	Not available. Crucially, the compound is reported to explode when heated above its melting point.[1]
Boiling Point	Not available.
Appearance	Presumed to be a solid at room temperature.

Table 2: Hazard Information for 4-Bromobenzoyl Azide



Hazard	Classification and Precautionary Statements	
GHS Pictograms	(Explosive, Acutely Toxic, Health Hazard)	
Signal Word	Danger	
Hazard Statements	Explodes when heated above its melting point. [1] Fatal if swallowed, in contact with skin, or if inhaled (by analogy to other azides). May cause damage to organs through prolonged or repeated exposure.	
Precautionary Statements	Prevention: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. Do not breathe dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection. Response: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. IF ON SKIN: Gently wash with plenty of soap and water. Immediately call a POISON CENTER or doctor/physician. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician. Storage: Store locked up. Store in a well-ventilated place. Keep cool. Disposal: Dispose of contents/container to an approved waste disposal plant.	

Table 3: Toxicological Data (Sodium Azide as a Reference)



Substance	Route	Species	Value
Sodium Azide	Oral	Rat	LD50: 27 mg/kg[1]
Sodium Azide	Dermal	Rabbit	LD50: 20 mg/kg[2]

Experimental Protocols

Detailed experimental procedures are critical for the safe synthesis and subsequent use of **4-bromobenzoyl azide**. The following are representative protocols.

Synthesis of 4-Bromobenzoyl Azide from 4-Bromobenzoyl Chloride

This method involves the reaction of a commercially available acid chloride with sodium azide.

Materials:

- · 4-Bromobenzoyl chloride
- Sodium azide (NaN₃)
- Acetone (anhydrous)
- Water (deionized)
- Ice bath
- · Magnetic stirrer and stir bar
- · Round-bottom flask
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator



Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4bromobenzoyl chloride in anhydrous acetone.
- Cool the solution in an ice bath.
- In a separate beaker, prepare a solution of sodium azide in deionized water.
- Slowly add the aqueous sodium azide solution to the cooled acetone solution of 4bromobenzoyl chloride with vigorous stirring. Maintain the temperature below 5 °C during the addition.
- After the addition is complete, continue to stir the reaction mixture in the ice bath for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a separatory funnel containing cold deionized water and a suitable organic solvent for extraction (e.g., diethyl ether or ethyl acetate).
- Separate the organic layer. Wash the organic layer sequentially with deionized water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator at a low temperature
 to yield 4-bromobenzoyl azide. Crucially, do not heat the compound to dryness to avoid
 potential detonation.

Curtius Rearrangement of 4-Bromobenzoyl Azide to 4-Bromophenyl Isocyanate



The Curtius rearrangement provides a pathway to isocyanates, which are valuable precursors to amines, ureas, and carbamates.[3][4]

Materials:

- 4-Bromobenzoyl azide
- Anhydrous, inert solvent (e.g., toluene or benzene)
- Reflux condenser
- Heating mantle
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and under an inert atmosphere, dissolve **4-bromobenzoyl azide** in an anhydrous, inert solvent.
- Heat the solution to reflux. The rearrangement is typically accompanied by the evolution of nitrogen gas.
- Maintain the reflux until the evolution of nitrogen ceases, indicating the completion of the rearrangement.
- Monitor the reaction by IR spectroscopy, observing the disappearance of the azide peak (around 2130 cm⁻¹) and the appearance of the isocyanate peak (around 2270 cm⁻¹).
- The resulting solution of 4-bromophenyl isocyanate can be used directly for subsequent reactions or the solvent can be carefully removed under reduced pressure at low temperature to isolate the isocyanate.

Hazard Analysis and Mitigation

The primary hazards associated with **4-bromobenzoyl azide** are its explosive nature and high acute toxicity.



Explosion Hazard

4-Bromobenzoyl azide is thermally unstable and can detonate upon heating, particularly above its melting point.[1] It is also sensitive to shock and friction.

Mitigation:

- Temperature Control: Always handle the compound at low temperatures. Avoid all sources of heat, sparks, and open flames.
- Scale: Work with the smallest possible quantities.
- Handling: Use non-metallic spatulas and avoid grinding or subjecting the material to friction.
- Storage: Store in a cool, well-ventilated area, away from heat sources and incompatible materials.

Toxicity Hazards

While specific toxicological data for **4-bromobenzoyl azide** is unavailable, the azide functional group and the known high toxicity of related compounds like sodium azide warrant extreme caution.[1][2] Exposure can occur through inhalation, ingestion, or skin contact. Azides are known to be potent vasodilators and can cause a rapid drop in blood pressure, leading to headaches, dizziness, and in severe cases, collapse.[5]

Mitigation:

- Engineering Controls: All manipulations should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile).
 - Eye Protection: Chemical safety goggles are mandatory. A face shield is recommended when handling larger quantities.
 - Lab Coat: A flame-resistant lab coat should be worn.



 Hygiene: Wash hands thoroughly after handling. Do not consume food or drink in the laboratory.

Chemical Incompatibility

Azides can react violently with a variety of substances.

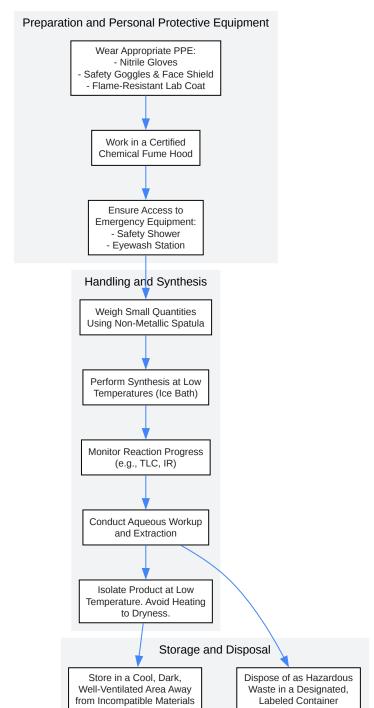
Mitigation:

- Acids: Avoid contact with strong acids, as this can generate highly toxic and explosive hydrazoic acid.
- Metals: Do not allow contact with heavy metals (e.g., lead, copper, mercury) or their salts, as
 this can form highly shock-sensitive metal azides. This includes avoiding the use of metal
 spatulas and ensuring that azide solutions are not disposed of in metal plumbing.
- Oxidizing Agents: Keep away from strong oxidizing agents.

Logical Workflows and Diagrams

Visualizing workflows and hazard relationships is crucial for reinforcing safe laboratory practices.



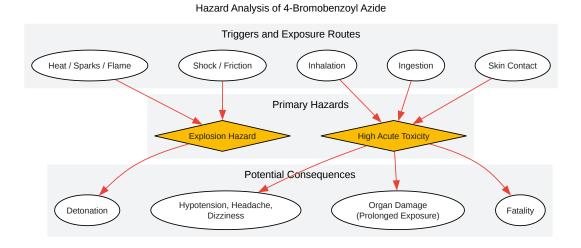


Safe Handling Workflow for 4-Bromobenzoyl Azide

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Caption: Safe Handling Workflow for 4-Bromobenzoyl Azide.





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Caption: Hazard Analysis of 4-Bromobenzoyl Azide.

Conclusion

4-Bromobenzoyl azide is a valuable reagent in chemical synthesis but possesses significant hazards that demand rigorous safety protocols. Its potential for explosive decomposition and high acute toxicity necessitate careful handling, the use of appropriate personal protective equipment, and strict adherence to established laboratory safety procedures. By understanding and mitigating these risks, researchers can safely harness the synthetic utility of this compound in their scientific endeavors. It is imperative to consult the most recent Safety Data Sheet (SDS) before use and to conduct a thorough risk assessment for any planned experimental work.



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